

An In-depth Technical Guide to Gorlic Acid: Properties, and Putative Mechanisms

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Compound of Interest

Compound Name: Gorlic acid

Cat. No.: B107805

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gorlic acid, a cyclopentenyl fatty acid, is a constituent of chaulmoogra oil, which has been historically used in traditional medicine. This technical guide provides a summary of the known properties of **Gorlic acid**, including its Chemical Abstracts Service (CAS) number and molecular formula. Due to the limited availability of detailed experimental data in the public domain, this document also discusses general methodologies for the extraction of related compounds and explores potential signaling pathways based on the activities of structurally and functionally similar molecules.

Core Data Presentation

Physicochemical Properties of Gorlic Acid

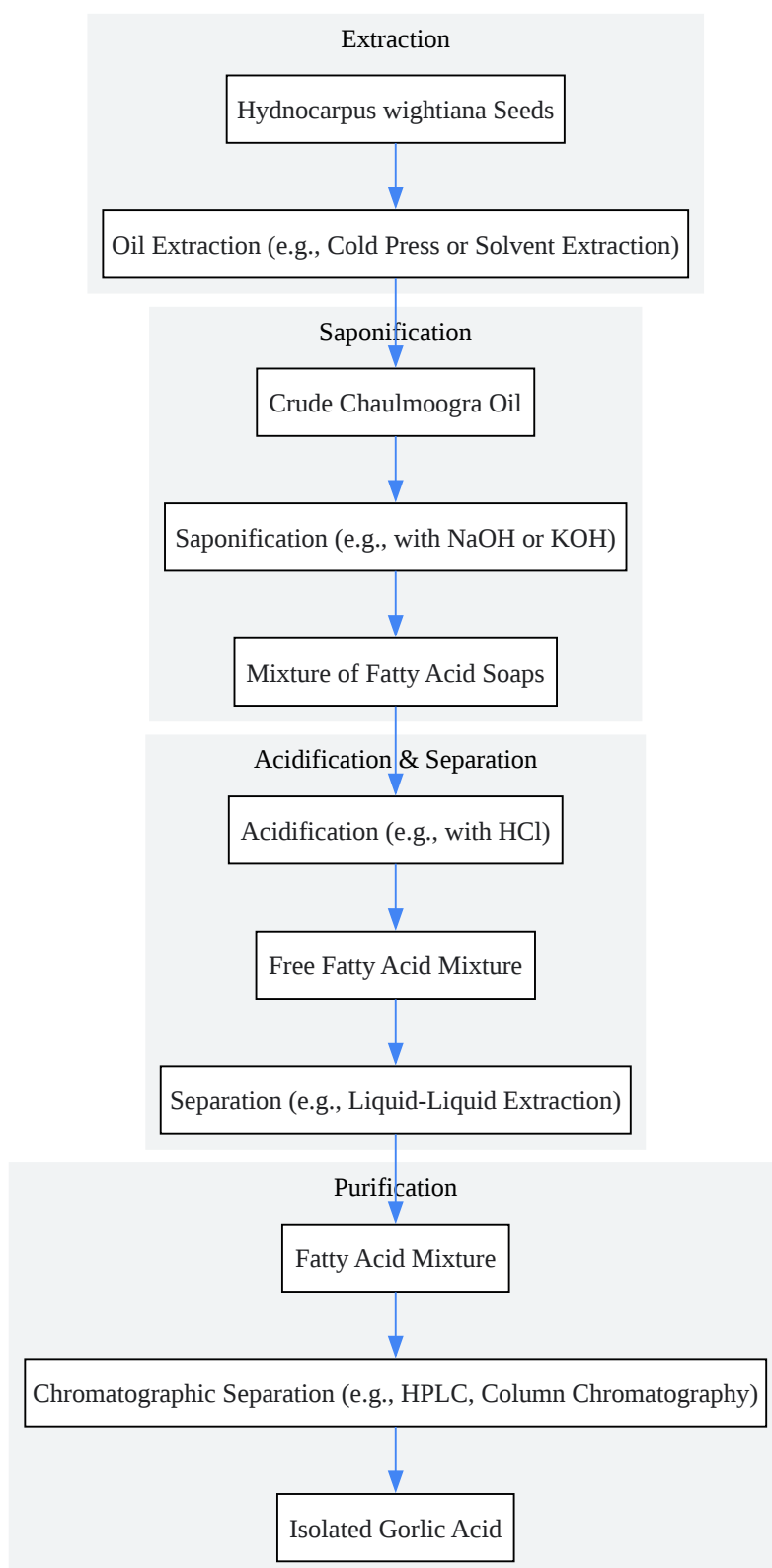
Property	Value	Reference
CAS Number	502-31-8	
Molecular Formula	C ₁₈ H ₃₀ O ₂	
Molecular Weight	278.43 g/mol	
IUPAC Name	(6Z)-13-[(1R)-cyclopent-2-en-1-yl]tridec-6-enoic acid	
Canonical SMILES	C1C--INVALID-LINK--CCCCC/C=C\CCCCC(=O)O	
Appearance	Not specified in available literature	
Boiling Point	Not specified in available literature	
Melting Point	Not specified in available literature	
Solubility	Not specified in available literature	

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific isolation, synthesis, and purification of **Gorlic acid** are not readily available in the public scientific literature. However, general methods for the extraction and purification of fatty acids from natural oils, such as chaulmoogra oil, can be adapted.

General Extraction and Purification Workflow for Cyclopentenyl Fatty Acids from Chaulmoogra Oil

The following represents a generalized workflow for the isolation of cyclopentenyl fatty acids, including **Gorlic acid**, from their natural source, *Hydnocarpus wightiana* seeds.



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A generalized workflow for the extraction and purification of **Gorlic acid**.

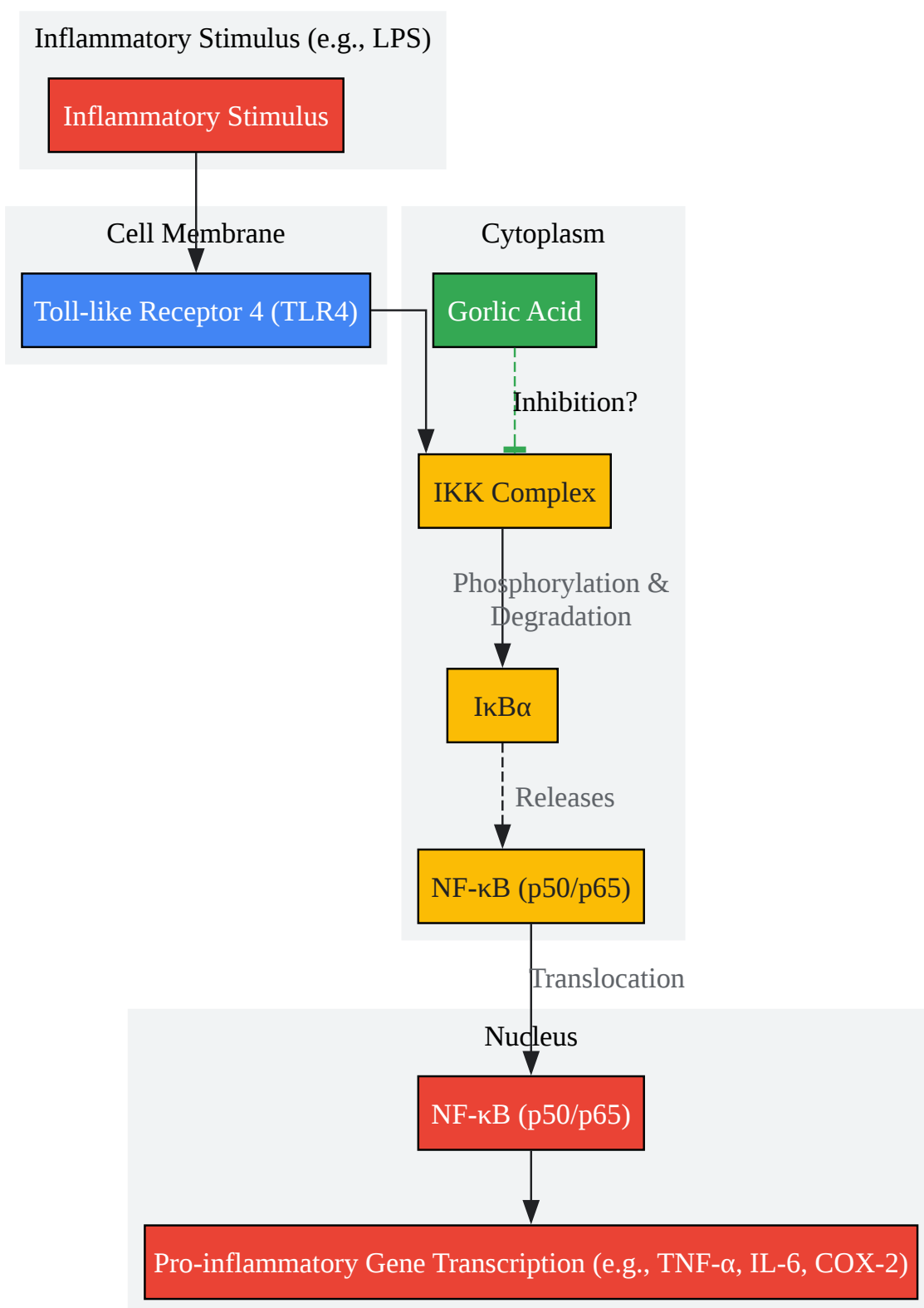
Putative Signaling Pathways and Mechanism of Action

The specific molecular targets and signaling pathways modulated by **Gorlic acid** have not been extensively elucidated in the available scientific literature. However, based on the known anti-inflammatory and potential anticancer properties of other fatty acids and natural compounds, a hypothetical mechanism of action can be proposed. It is critical to note that the following pathway is speculative and requires experimental validation for **Gorlic acid**.

Many natural compounds with anti-inflammatory and anticancer effects are known to modulate key signaling cascades such as the NF- κ B and MAPK pathways. These pathways are central regulators of inflammation, cell proliferation, and apoptosis.

Hypothetical Anti-Inflammatory Signaling Pathway for Gorlic Acid

The following diagram illustrates a potential mechanism by which **Gorlic acid** may exert anti-inflammatory effects, based on pathways commonly modulated by other bioactive lipids.



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